

Unable to Identify Chemical Compound "SAE-14"

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SAE-14
Cat. No.: B10831564

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A comprehensive search for a chemical compound designated "**SAE-14**" has not yielded any specific molecule relevant to researchers, scientists, and drug development professionals. The search primarily returned results related to materials and standards from SAE International, an organization focused on engineering for transportation industries.

Initial investigations into scientific and chemical databases for "**SAE-14**" did not uncover a chemical structure, related chemical or physical properties, or any associated biological activity that would be pertinent to the requested in-depth technical guide. The search results predominantly pointed to designations for materials such as carbon steel, for example, SAE 12L14, which is a standard grade of free-machining steel.[1][2][3][4] Other mentions include multi-purpose grease products and various industrial standards.[5]

One tangentially related finding was a short peptide designated PS14, which has been studied for its anti-cancer and anti-inflammatory properties.[6] However, this is a distinct name and there is no indication that it is the same as or related to "**SAE-14**".

It is possible that "**SAE-14**" is an internal, proprietary code for a compound that is not yet disclosed in public-facing literature. It could also be a misnomer or a transcription error.

Without a definitive chemical structure or biological target for a compound named "**SAE-14**," it is not possible to provide the requested technical guide, including tables of quantitative data, detailed experimental protocols, and diagrams of signaling pathways.

Further clarification on the identity of "**SAE-14**," such as an alternative name, chemical class, or the context of its use (e.g., in a specific therapeutic area or research project), is required to proceed with generating the requested content.

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References

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- [6. Anti-Cancer and Anti-Inflammatory Activities of a Short Molecule, PS14 Derived from the Virulent Cellulose Binding Domain of Aphanomyces invadans, on Human Laryngeal Epithelial Cells and an In Vivo Zebrafish Embryo Model - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
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